

Tetrahydrolachnophyllum Lactone: A Technical Whitepaper

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Compound of Interest

Compound Name: *Tetrahydrolachnophyllum lactone*

Cat. No.: B592797

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CAS Number: 56407-87-5

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrahydrolachnophyllum lactone is a natural product identified by the CAS number 56407-87-5. Publicly available scientific data on this specific compound is notably scarce, hindering a comprehensive understanding of its chemical and biological properties. Commercial suppliers indicate its isolation from the plant *Conyza stricta* (also known as *Eschenbachia stricta*). This technical guide aims to provide an in-depth overview of **Tetrahydrolachnophyllum lactone**, drawing heavily on the more extensively studied, structurally related unsaturated analog, Lachnophyllum lactone. This document will cover the known information about its chemical identity, potential biological activities based on its chemical class, and propose experimental protocols for its further investigation. The significant knowledge gaps regarding this compound will be clearly highlighted, presenting opportunities for future research.

Introduction to Lachnophyllum Lactones

Lachnophyllum lactones belong to a class of naturally occurring acetylenic γ -lactones. The unsaturated parent compound, Lachnophyllum lactone, has been isolated from various plants of the *Conyza* genus, including *Conyza bonariensis* and *Conyza canadensis*. These compounds are of interest due to their reported biological activities, which include phytotoxic, fungitoxic, nematocidal, antileishmanial, and antimycobacterial properties.^{[1][2][3]} The

"tetrahydro-" prefix in **Tetrahydrolachnophyllum lactone** indicates that it is a saturated derivative of Lachnophyllum lactone, suggesting it lacks the conjugated double bonds of the parent structure. This structural difference is expected to influence its physicochemical properties and biological activity.

Chemical and Physical Properties

Specific experimental data for **Tetrahydrolachnophyllum lactone** is not readily available in peer-reviewed literature. The following table summarizes the predicted or known properties of the parent compound, Lachnophyllum lactone, to provide a contextual reference.

Property	Value (Lachnophyllum Lactone)	Data Source
CAS Number	23251-68-5	PubChem[4]
Molecular Formula	C ₁₀ H ₈ O ₂	PubChem[4]
Molecular Weight	160.17 g/mol	PubChem[4]
IUPAC Name	(5Z)-5-[(E)-hex-4-en-2-ynylidene]furan-2-one	PubChem[4]

For **Tetrahydrolachnophyllum lactone** (CAS 56407-87-5), the molecular formula would be C₁₀H₁₄O₂, reflecting the addition of hydrogen atoms to saturate the double and triple bonds.

Potential Biological Activities and Mechanism of Action

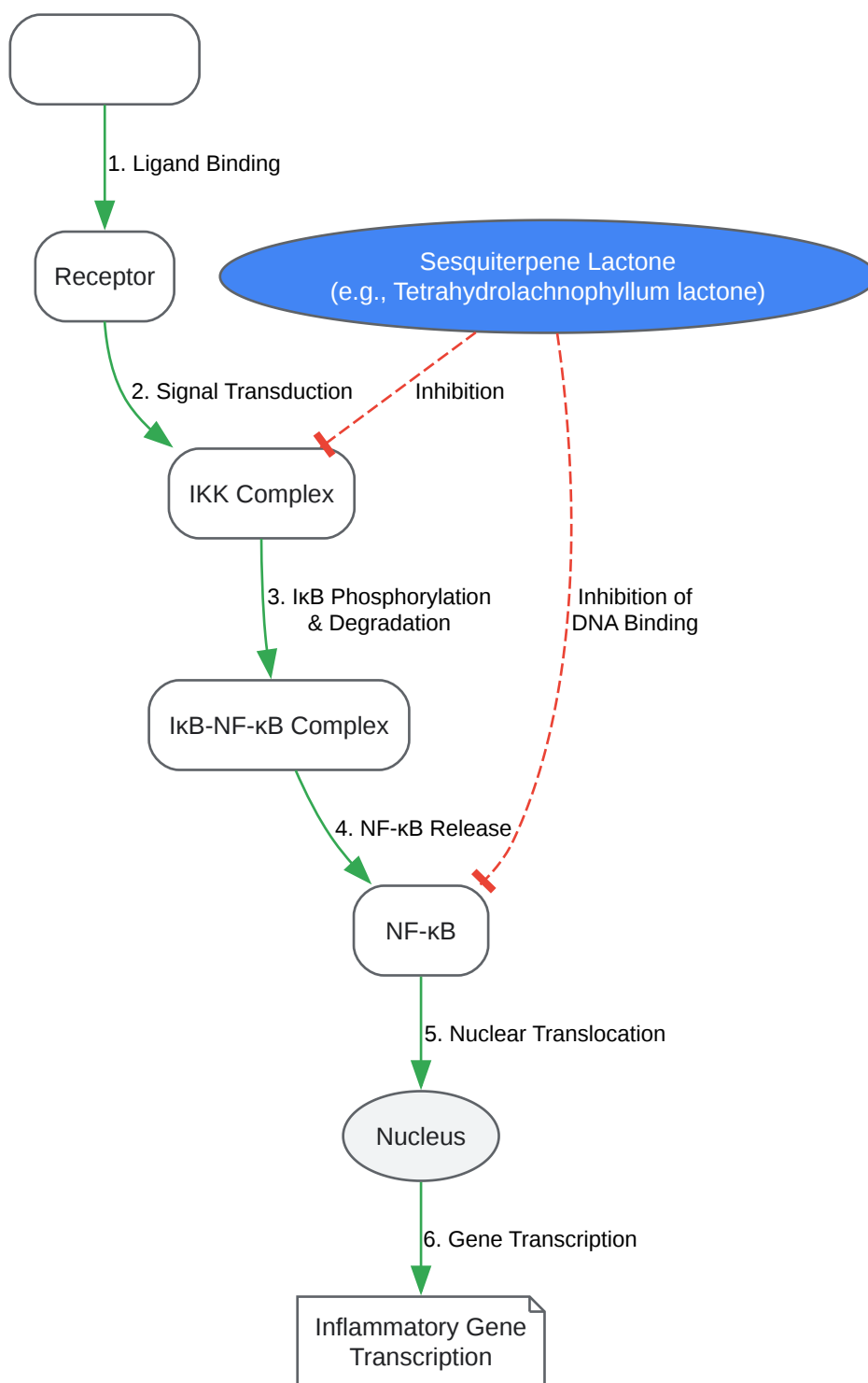
While no specific biological activity data for **Tetrahydrolachnophyllum lactone** has been found, the broader class of sesquiterpene lactones, to which it belongs, is known for a range of pharmacological effects.

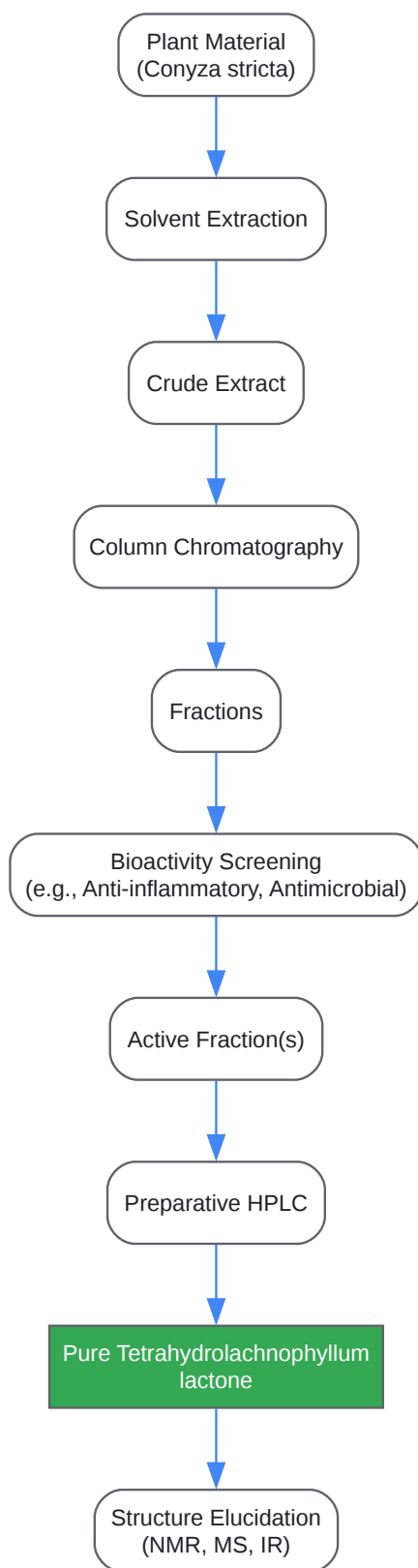
Anti-inflammatory Activity

Many sesquiterpene lactones exhibit potent anti-inflammatory properties. A primary mechanism of action is the inhibition of the pro-inflammatory transcription factor, Nuclear Factor-kappa B

(NF- κ B).[5] By preventing the activation of NF- κ B, these compounds can downregulate the expression of inflammatory cytokines, chemokines, and adhesion molecules.

Diagram: Generalized NF- κ B Signaling Pathway and Potential Inhibition by Sesquiterpene Lactones





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